Physicochemical properties of 4-Chloronaphthalene-1-carbaldehyde

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Compound of Interest	
Compound Name:	*4-Chloronaphthalene-1-carbaldehyde*
CAS No.:	*5471-26-1*
Cat. No.:	*B1606312*

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An In-Depth Technical Guide to **4-Chloronaphthalene-1-carbaldehyde**

Introduction

4-Chloronaphthalene-1-carbaldehyde is an aromatic organic compound featuring a naphthalene core substituted with both a chloro and a formyl (aldehyde) group. This unique substitution pattern makes it a valuable intermediate in synthetic organic chemistry, particularly in the development of pharmaceuticals, agrochemicals, and specialized dyes. The presence of three distinct reactive sites—the aldehyde carbonyl, the aromatic ring, and the carbon-chlorine bond—offers a versatile platform for constructing more complex molecular architectures. This guide provides a comprehensive overview of its physicochemical properties, synthesis, and reactivity, tailored for researchers and professionals in drug development and chemical sciences.

Chemical Identity and Physicochemical Properties

The fundamental identity of a chemical compound is defined by its structure and core physical properties. These parameters are critical for its handling, characterization, and application in

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experimental settings.

1.1. Nomenclature and Identifiers

- Systematic Name: **4-chloronaphthalene-1-carbaldehyde**
- Common Synonyms: 4-chloro-1-naphthaldehyde, 4-chloro-1-naphthalenecarboxaldehyde[1]
- CAS Number: 5471-26-1[1][2]
- Molecular Formula: $C_{11}H_7ClO$[1][2]

1.2. Physicochemical Data Summary

The key physical and chemical properties of **4-Chloronaphthalene-1-carbaldehyde** are summarized in the table below. This data is essential for predicting its behavior in various solvents and reaction conditions.

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Property	Value	Source
Molecular Weight	190.63 g/mol	[1][2]
Physical State	Solid (predicted based on similar structures)	N/A
Melting Point	Data not available. For comparison, the related 1-Amino-4-chloronaphthalene has a melting point of 98-100 °C.[3]	N/A
Boiling Point	Data not available. The parent compound, 1-chloronaphthalene, boils at 259.3 °C.[4]	N/A
Solubility	Expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and acetone; poorly soluble in water, similar to other aromatic aldehydes like 1-naphthaldehyde.[5]	N/A

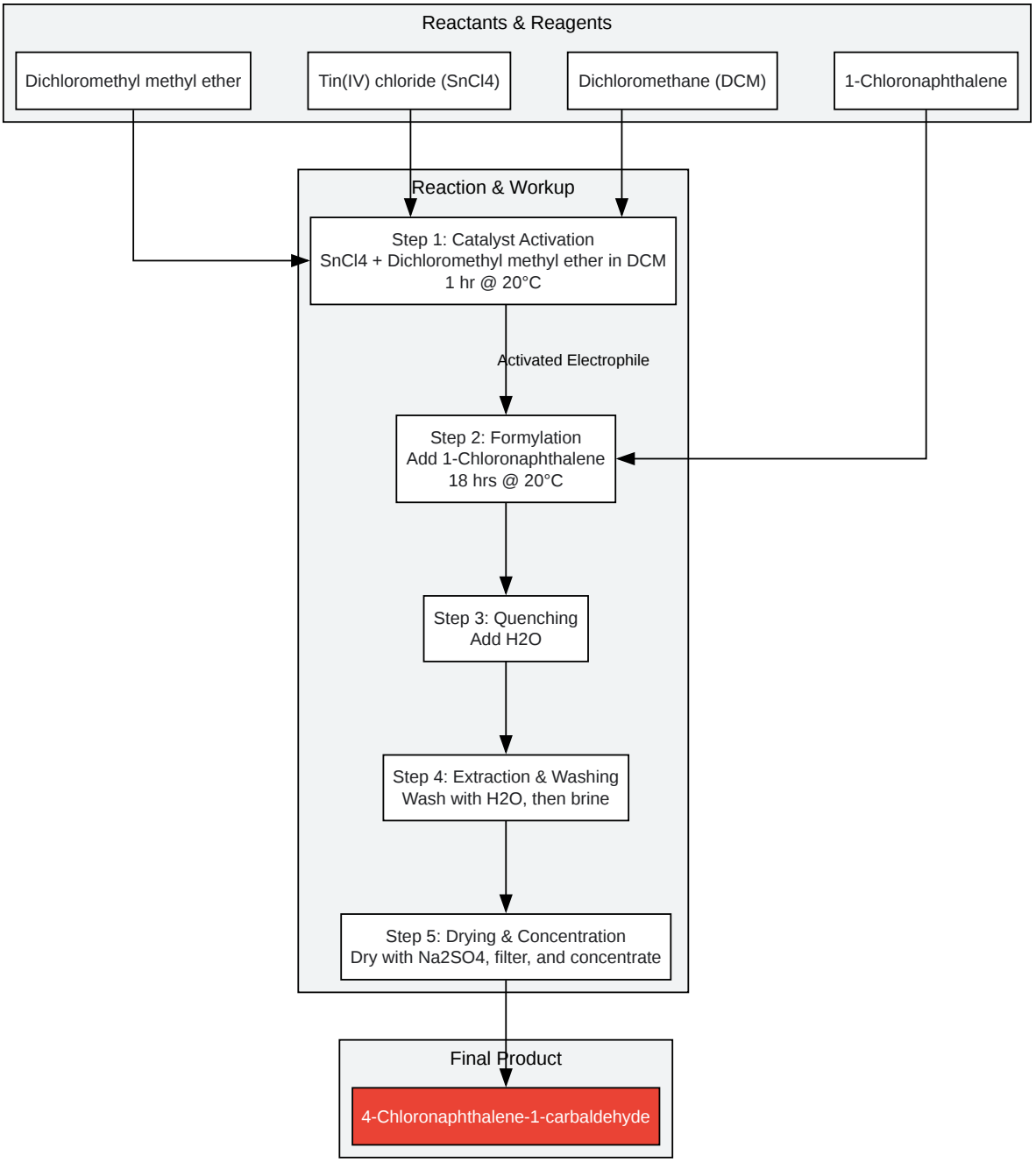
Synthesis and Purification

The synthesis of **4-Chloronaphthalene-1-carbaldehyde** is typically achieved through electrophilic formylation of 1-chloronaphthalene. The following protocol is based on a well-established method utilizing a Vilsmeier-Haack-like reaction with dichloromethyl methyl ether and a Lewis acid catalyst.[2]

2.1. Synthetic Workflow Diagram

The diagram below illustrates the key steps in the synthesis of **4-Chloronaphthalene-1-carbaldehyde** from 1-Chloronaphthalene.

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Caption: Synthetic workflow for **4-Chloronaphthalene-1-carbaldehyde**.

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2.2. Detailed Experimental Protocol

This protocol describes the formylation of 1-chloronaphthalene to yield the target compound.[2] The causality behind this choice of reagents lies in the need for a potent electrophile to attack the electron-rich naphthalene ring; the complex formed between tin(IV) chloride and dichloromethyl methyl ether serves this purpose effectively.

Materials:

- 1-Chloronaphthalene (2.8 mL, 0.021 mole)
- Tin(IV) chloride (1.0 M solution in dichloromethane, 6.7 g, 0.026 mole)
- Dichloromethyl methyl ether (3.0 g, 0.026 mole)
- Dichloromethane (DCM), anhydrous
- Water (deionized)
- Saturated aqueous sodium chloride solution (brine)
- Sodium sulfate (anhydrous)

Procedure:

- Catalyst Activation: To a stirred solution of tin(IV) chloride (6.7 g of a 1.0 M solution) in 10 mL of dichloromethane, add dichloromethyl methyl ether (3.0 g). Stir the resulting solution for one hour at ambient temperature (approx. 20 °C). This step is crucial for forming the reactive electrophilic species.
- Formylation Reaction: After one hour, add a solution of 1-chloronaphthalene (2.8 mL) to the reaction mixture.
- Reaction Monitoring: Allow the reaction mixture to stir at ambient temperature for approximately 18 hours. The progress can be monitored by Thin Layer Chromatography (TLC) to confirm the consumption of the starting material.

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- Workup - Quenching: Upon completion, carefully quench the reaction by adding water. This step deactivates the Lewis acid catalyst and hydrolyzes any remaining reactive intermediates.

- Workup - Extraction and Washing: Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with water and then with a saturated aqueous solution of sodium chloride (brine). The brine wash helps to remove residual water from the organic phase.

- Drying and Isolation: Dry the organic layer over anhydrous sodium sulfate, filter to remove the drying agent, and concentrate the filtrate under reduced pressure to yield the crude title compound.[2]

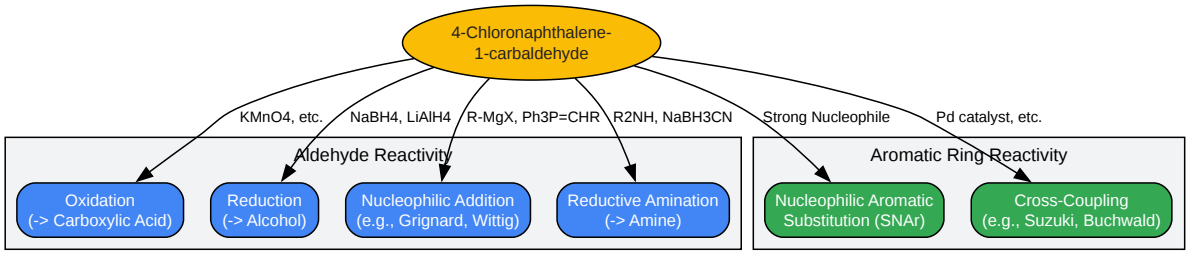
- Purification: Further purification can be achieved via column chromatography on silica gel or recrystallization from a suitable solvent system (e.g., ethanol/hexane), similar to methods used for other solid aromatic compounds.[6]

Chemical Reactivity and Potential Applications

The reactivity of **4-Chloronaphthalene-1-carbaldehyde** is governed by its aldehyde group and the chloro-substituted aromatic system.

3.1. Reactivity Profile

The aldehyde functional group is highly reactive towards nucleophiles, making it a key handle for synthetic transformations.[5] The chloro-substituent and the naphthalene ring can participate in various cross-coupling and substitution reactions.



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Caption: Key reaction pathways for **4-Chloronaphthalene-1-carbaldehyde**.

- Aldehyde Chemistry: The formyl group can be readily oxidized to a carboxylic acid (4-chloro-1-naphthalenecarboxylic acid), reduced to a primary alcohol (4-chloronaphthalen-1-yl)methanol), or undergo nucleophilic addition with organometallic reagents (e.g., Grignard reagents) to form secondary alcohols. It is also a substrate for reductive amination and Wittig-type reactions to form amines and alkenes, respectively.

- Aryl Halide Chemistry: The chlorine atom can be displaced via nucleophilic aromatic substitution under harsh conditions or, more commonly, participate in palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig) to form new carbon-carbon or carbon-heteroatom bonds.

3.2. Potential Applications in Drug Discovery and Materials Science

While specific biological activities for **4-Chloronaphthalene-1-carbaldehyde** are not extensively documented, its structural motifs are present in molecules of interest. Naphthalene derivatives are known to possess a wide range of biological activities, including anticancer and antimicrobial properties.[7][8]

- Scaffold for Bioactive Molecules: This compound serves as an excellent starting point for synthesizing libraries of naphthalene-based derivatives for screening in drug discovery programs. The aldehyde can be converted into various functional groups to probe structure-activity relationships.

- Fluorescent Probes and Dyes: The naphthalene core is inherently fluorescent. Modifications via the aldehyde and chloro groups can be used to tune its photophysical properties, leading to the development of novel fluorescent probes for biochemical studies or advanced dye materials.[5]

Safety and Handling

Specific toxicology data for **4-Chloronaphthalene-1-carbaldehyde** is not readily available. However, based on its structural components, appropriate precautions must be taken.

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- Aryl Halides: Chlorinated aromatic compounds can be toxic and environmentally persistent. 1-Chloronaphthalene is classified as harmful if swallowed and is toxic to aquatic life.[9][10]
- Aromatic Aldehydes: Many aromatic aldehydes are irritants. For instance, 4-Chlorobenzaldehyde is known to cause skin and serious eye irritation.[11]

Recommended Handling:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust or vapors and contact with skin and eyes.
- Consult the specific Safety Data Sheet (SDS) from the supplier before use.

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